

5-Ethyl-2-nonanol: Not a Currently Recognized Insect Pheromone or Semiochemical

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Compound of Interest

Compound Name: 5-Ethyl-2-nonanol

Cat. No.: B092646

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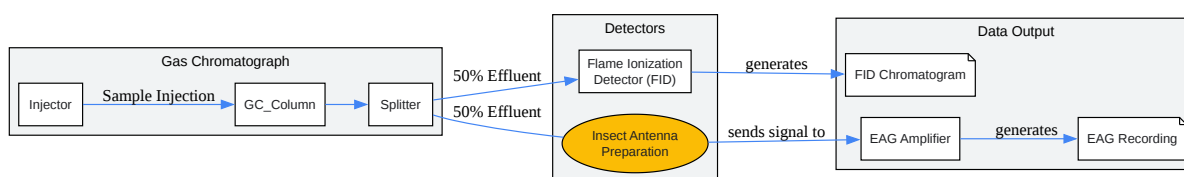
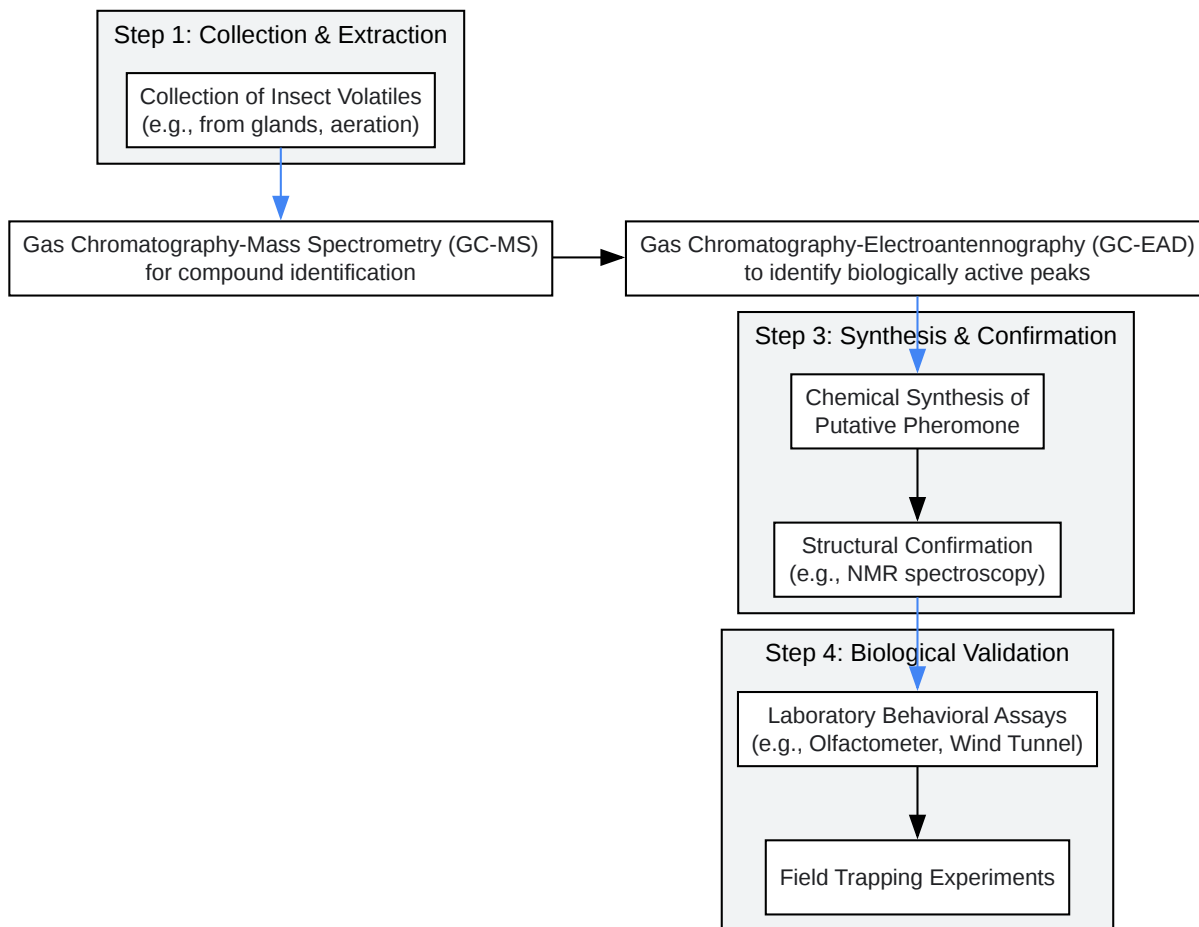
A comprehensive review of scientific literature reveals no current evidence to support the classification of **5-Ethyl-2-nonanol** as a recognized insect pheromone or semiochemical. While this compound is utilized in the fragrance and flavor industries and as a synthetic intermediate, its role in insect communication has not been established in published research[1].

Extensive searches for experimental data, such as electroantennogram (EAG) responses, behavioral assays, or field studies involving **5-Ethyl-2-nonanol** with any insect species, did not yield any specific results. Consequently, the creation of detailed application notes, experimental protocols, and data tables as requested is not feasible due to the absence of foundational scientific findings.

For the benefit of researchers, scientists, and drug development professionals, the following sections provide a general overview of the established methodologies and conceptual frameworks used in the identification and characterization of novel insect pheromones and semiochemicals. This information is based on studies of other structurally related compounds, such as 2-nonanol and 4-methyl-5-nonanol, which are known insect semiochemicals[2][3].

General Workflow for Pheromone Identification and Characterization

The process of identifying and validating a new insect pheromone or semiochemical is a multi-step endeavor that combines analytical chemistry, electrophysiology, and behavioral biology. A typical workflow is outlined below.



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References

- 1. smolecule.com [smolecule.com]
- 2. Insect pheromones - Wikipedia [en.wikipedia.org]
- 3. plantprotection.pl [plantprotection.pl]
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